

Technical Guide: Spectroscopic & Structural Analysis of 2-Amino-4-methylpent-4-enoic acid

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Compound of Interest

Compound Name: 2-Amino-4-methylpent-4-enoic acid

CAS No.: 3566-52-7

Cat. No.: B1267920

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Executive Summary & Structural Framework

2-Amino-4-methylpent-4-enoic acid (CAS: 3566-52-7 for racemic; 87392-13-0 for S-isomer) is a non-proteinogenic amino acid structurally analogous to Leucine. It features a terminal alkene and a methyl group at the

-position, creating a steric and electronic profile distinct from its saturated counterpart.

In drug development, this molecule is a critical "warhead" precursor and a conformational probe. It serves as a key intermediate in the synthesis of proteasome inhibitors (e.g., Eponemycin analogs) and is used in peptidomimetics to introduce rigidity or reactive handles for "click" chemistry or metathesis.

Structural Connectivity

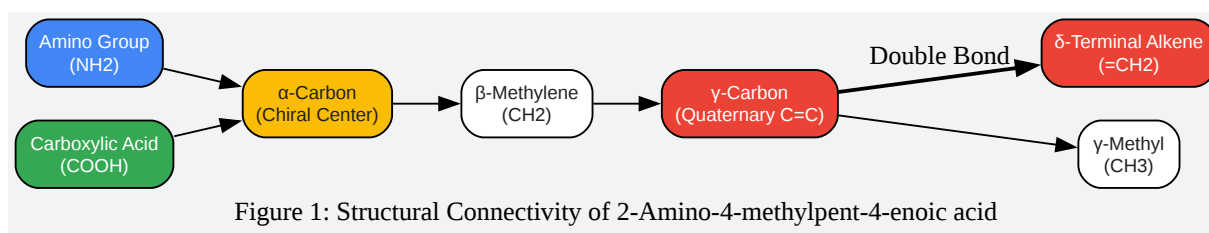
The molecule consists of a glycine backbone substituted at the

-carbon with a 2-methylallyl (isobutenyl) group.

IUPAC Name: **2-Amino-4-methylpent-4-enoic acid** Synonyms: 4,5-Dehydroleucine;

-Methallylglycine; 2-Amino-4-methyl-4-pentenoic acid.[1] Molecular Formula:

Molecular Weight: 129.16 g/mol [1][2]



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Spectroscopic Characterization

The following data represents the consensus spectroscopic signature for the free zwitterionic amino acid in Deuterium Oxide (

) and its protected derivatives in Chloroform-d (

).

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum is characterized by the distinct vinyl protons (singlets) and the

-methyl group.

Table 1: Representative

¹H NMR Data (

, 400 MHz)

Note: Chemical shifts (

) are referenced to internal TSP or residual solvent peaks.

Position	Group	(ppm)	Multiplicity	Integration	Coupling ()	Structural Insight
(C-5)		4.88	Singlet (br)	1H	-	Terminal vinyl proton (trans to Me)
(C-5)		4.79	Singlet (br)	1H	-	Terminal vinyl proton (cis to Me)
(C-2)		3.75	dd	1H	Hz	-proton; shift depends on pD
(C-3)		2.55	Multiplet	2H	-	Diastereotopic methylene protons
-Me		1.76	Singlet	3H	-	Allylic methyl group

Table 2: Representative

C NMR Data (

, 100 MHz)

Carbon	Type	(ppm)	Assignment Notes
C-1	Carboxyl	174.5	Carbonyl carbon (COOH/COO-)
C-4	Quaternary	141.8	hybridized -carbon
C-5	Methylene	115.2	Terminal alkene carbon ()
C-2	Methine	54.1	-carbon
C-3	Methylene	39.8	-carbon
Me	Methyl	21.5	Allylic methyl group

Mass Spectrometry (MS)

- Ionization Mode: ESI (+)

- Molecular Ion

: Calculated: 130.0868 m/z; Observed: 130.1 m/z.

- Fragmentation: Loss of

(17 Da) and

(45 Da) are common. The allylic carbocation fragment is stable, often leading to a distinct peak at m/z ~84 (loss of glycine moiety).

Infrared Spectroscopy (IR)

- N-H Stretch: 3400–3000

(Broad, ammonium band in solid state).

- C=O Stretch: 1590–1610

(Carboxylate antisymmetric stretch).

- C=C Stretch: 1645–1655

(Weak to medium; characteristic of terminal alkene).

Experimental Protocols

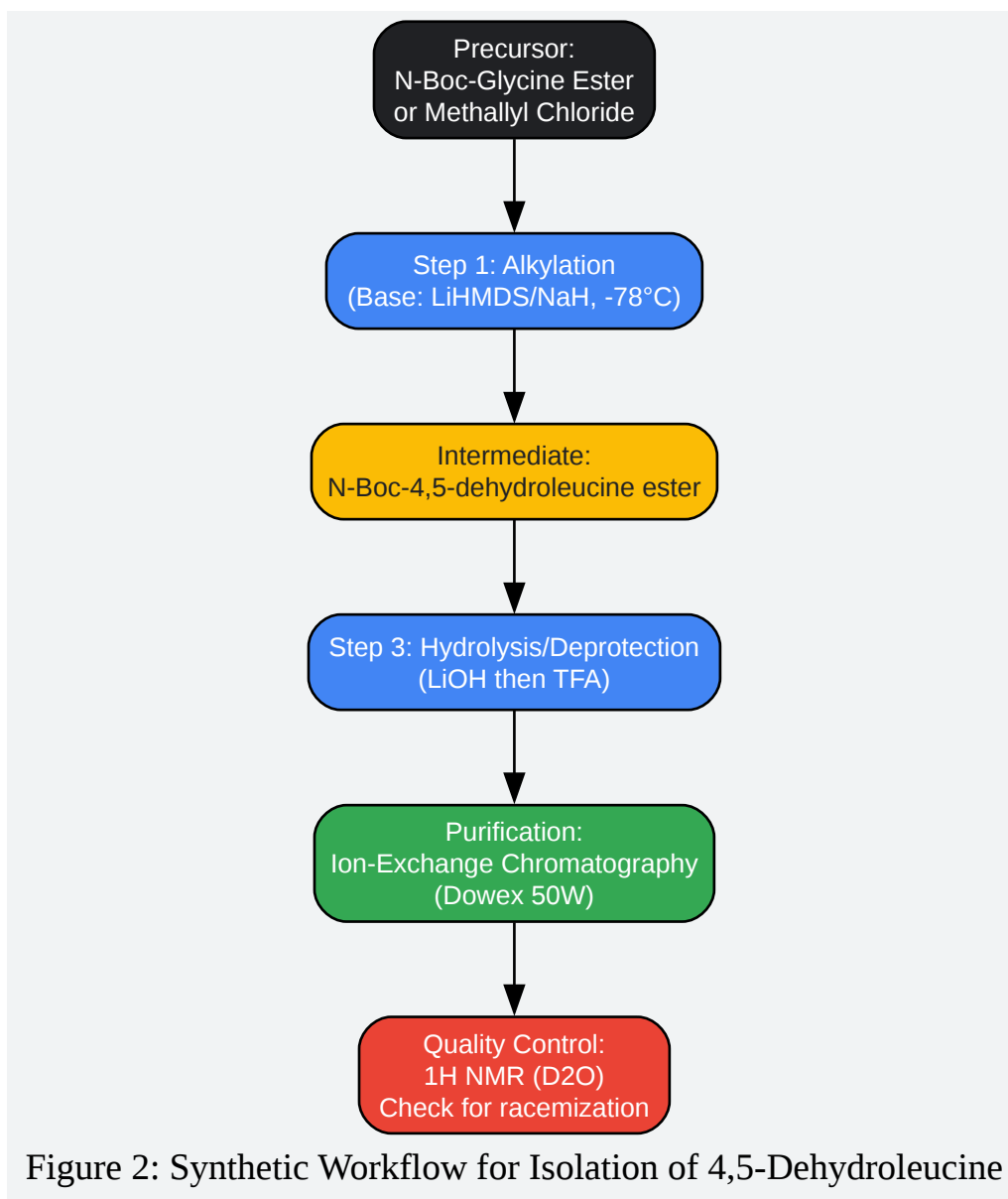
Sample Preparation for NMR Analysis

To ensure high-fidelity data and prevent aggregation or pH-induced shifting:

- Solvent Choice: Use Deuterium Oxide (D_2O), 99.9% D) for the free amino acid. Use only for N-protected/Esterified derivatives (e.g., N-Boc-4,5-dehydroleucine methyl ester).
- pH Adjustment:
 - For Zwitterionic form: Dissolve ~10 mg in 0.6 mL D_2O . No adjustment needed (pH ~6).
 - For Anionic form: Add 1-2 drops of DCl (shifts α -proton upfield).
 - For Cationic form: Add 1-2 drops of $NaOD$ (shifts α -proton downfield).
- Reference: Use internal TSP (trimethylsilylpropanoic acid) at 0.00 ppm rather than TMS, as TMS is insoluble in water.

Synthesis & Isolation Workflow

The following workflow describes the chemoenzymatic or chemical synthesis route often used to access this moiety for peptide synthesis [1, 2].



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Quality Control & Impurity Profiling

When sourcing or synthesizing **2-Amino-4-methylpent-4-enoic acid**, researchers must validate the material against specific impurities.

Distinguishing from Isomers

This molecule is an isomer of Cyclopropylalanines (e.g., Hypoglycin A precursors) and Isoleucine analogs.

- Differentiation: The key differentiator is the Vinyl Region (4.7–4.9 ppm).
 - Leucine:[1] No peaks > 4.0 ppm.
 - Hypoglycin A: Cyclopropyl protons appear high field (0.3–0.8 ppm).
 - 4,5-Dehydroleucine:[1][3][4][5] Distinct singlets at 4.7–4.9 ppm.

Stereochemical Purity

- Chiral HPLC: Use a Crownpak CR(+) or Chirobiotic T column.
- Mobile Phase:

(pH 1.5) or Methanol/Water gradients.

- Optical Rotation:

values are typically negative for the (S)-enantiomer in water, but magnitude varies by concentration and pH. Comparative analysis with a standard is recommended.

References

- Ho, S., et al. (2023). "Chemoenzymatic Synthesis of Novel Cytotoxic Epoxyketones Using the Eponemycin Biosynthetic Enzyme EpnF." ACS Chemical Biology. [3]
 - Context: Describes the synthesis and characterization of N-Boc-4,5-dehydroleucine intermedi
- Vranken, W.F., et al. (2000). "Synthesis of Fluorinated Leucines, Valines and Alanines for Use in Protein NMR." European Journal of Biochemistry.
 - Context: Details the use of 4,5-dehydroleucine as a precursor for fluorinated amino acids and its incorpor

- NIST Chemistry WebBook. "2-Amino-4-methyl-4-pentenoic acid IR Spectrum." National Institute of Standards and Technology.[6]
 - Context: Source for Infrared (IR) spectral data (Coblentz Society Collection).[6]
- PubChem Database. "**2-Amino-4-methylpent-4-enoic acid** (CID 228813)." National Institutes of Health.
 - Context: General physical properties and synonym verification.[7]

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Sources

- 1. 2-Amino-4-methylpent-4-enoic acid | C₆H₁₁NO₂ | CID 228813 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 905929-81-9|(R)-2-Amino-4-methylpent-4-enoic acid|BLD Pharm [bldpharm.com]
- 3. Chemoenzymatic Synthesis of Novel Cytotoxic Epoxyketones Using the Eponemycin Biosynthetic Enzyme EpnF - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. WO2023280227A2 - Linkers, drug linkers and conjugates thereof and methods of using the same - Google Patents [patents.google.com]
- 6. 2-Amino-4-methyl pentenoic acid [webbook.nist.gov]
- 7. US3945988A - Process for isolation of insulin from plant source - Google Patents [patents.google.com]
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